

Solubility Profile of Methyl 2-hydroxy-4-methylvalerate: A Technical Guide

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Compound of Interest

Compound Name: **Methyl 2-hydroxy-4-methylvalerate**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Methyl 2-hydroxy-4-methylvalerate** in various solvents. The information presented herein is crucial for professionals in drug development and scientific research, where understanding the solubility of a compound is a critical parameter for formulation, delivery, and experimental design. This document summarizes available quantitative data, outlines a detailed experimental protocol for solubility determination, and provides a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **Methyl 2-hydroxy-4-methylvalerate** has been determined in a range of solvents at 25°C. The following table summarizes the available quantitative data, presenting the solubility in grams per liter (g/L) for easy comparison.

Solvent	Solubility (g/L) @ 25°C
Alcohols	
Methanol	1033.16[1]
Ethanol	572.61[1]
Isopropanol	317.15[1]
n-Propanol	302.39[1]
n-Butanol	240.3[1]
sec-Butanol	198.38[1]
Isobutanol	160.81[1]
n-Pentanol	155.2[1]
Isopentanol	128.88[1]
n-Octanol	67.64[1]
Ketones	
Cyclohexanone	100.22[1]
Acetone	79.75[1]
2-Butanone	47.05[1]
Esters	
Ethyl Formate	83.58[1]
Methyl Acetate	47.5[1]
n-Butyl Acetate	44.71[1]
n-Propyl Acetate	30.16[1]
Ethyl Acetate	29.26[1]
Isopropyl Acetate	17.55[1]
Ethers	

1,4-Dioxane	316.69[1]
Tetrahydrofuran (THF)	231.88[1]
Glycols & Glycol Ethers	
Ethylene Glycol	284.48[1]
2-Ethoxyethanol	245.48[1]
Propylene Glycol	236.85[1]
Amides & Other Nitrogen-Containing Solvents	
Dimethylformamide (DMF)	227.63[1]
N-Methyl-2-pyrrolidone (NMP)	155.35[1]
Dimethylacetamide (DMAc)	121.25[1]
Acetonitrile	63.89[1]
Chlorinated Solvents	
Chloroform	159.24[1]
Dichloromethane	130.09[1]
Apolar Solvents	
Toluene	14.48[1]
Cyclohexane	13.91[1]
n-Heptane	6.18[1]
n-Hexane	4.59[1]
Aqueous & Other	
Dimethyl Sulfoxide (DMSO)	251.57[1]
Acetic Acid	458.84[1]
Water	17.59[1]

Qualitative assessments indicate that **Methyl 2-hydroxy-4-methylvalerate** is slightly soluble in water and soluble in fats and alcohol.[2][3][4][5]

Experimental Protocol: Equilibrium Solubility Determination via Shake-Flask Method

The following protocol details the widely accepted shake-flask method for determining the equilibrium solubility of a compound. This method is considered a gold standard for its reliability.

1. Preparation of Materials:

- Test Substance: Pure **Methyl 2-hydroxy-4-methylvalerate**.
- Solvents: A range of high-purity solvents of interest.
- Apparatus:
 - Analytical balance
 - Vials or flasks with screw caps
 - Constant temperature shaker bath or incubator
 - Centrifuge
 - Syringes and syringe filters (e.g., 0.45 µm PTFE)
 - Volumetric flasks and pipettes
 - High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument for quantification.

2. Experimental Procedure:

- Sample Preparation: Add an excess amount of **Methyl 2-hydroxy-4-methylvalerate** to a vial. The excess solid is crucial to ensure that a saturated solution is achieved.

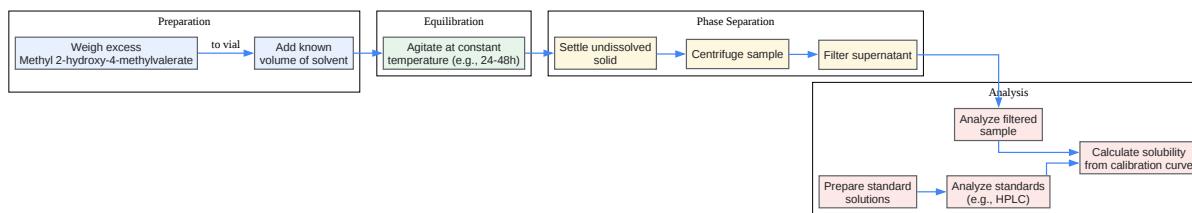
- Solvent Addition: Add a known volume of the desired solvent to the vial.
- Equilibration: Tightly cap the vials and place them in a constant temperature shaker bath, typically set at 25°C. The samples should be agitated for a sufficient period to reach equilibrium. A common duration is 24 to 48 hours, although the exact time may need to be determined empirically.
- Phase Separation: After the equilibration period, allow the vials to stand undisturbed at the same temperature to let the undissolved solid settle. To ensure complete separation of the solid from the liquid phase, centrifuge the vials.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant using a syringe. Attach a syringe filter to the syringe and filter the solution into a clean vial. This step is critical to remove any remaining solid particles.
- Quantification:
 - Prepare a series of standard solutions of **Methyl 2-hydroxy-4-methylvalerate** of known concentrations in the same solvent.
 - Analyze the standard solutions using a validated analytical method, such as HPLC, to generate a calibration curve.
 - Analyze the filtered supernatant from the solubility experiment using the same method.
 - Determine the concentration of **Methyl 2-hydroxy-4-methylvalerate** in the supernatant by interpolating from the calibration curve. This concentration represents the equilibrium solubility of the compound in that solvent at the specified temperature.

3. Data Analysis and Reporting:

- The solubility should be reported in standard units, such as g/L or mg/mL, at the specified temperature.
- It is recommended to perform the experiment in triplicate to ensure the reproducibility of the results.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask solubility determination method.



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Shake-Flask Solubility Determination Workflow

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